

# Hpk1-IN-42 Dose-Response Curve Optimization: A Technical Support Center

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## Compound of Interest

Compound Name: *Hpk1-IN-42*

Cat. No.: *B12367387*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Hpk1-IN-42** and other HPK1 inhibitors. Our goal is to help you optimize your dose-response experiments and overcome common challenges.

## Frequently Asked Questions (FAQs)

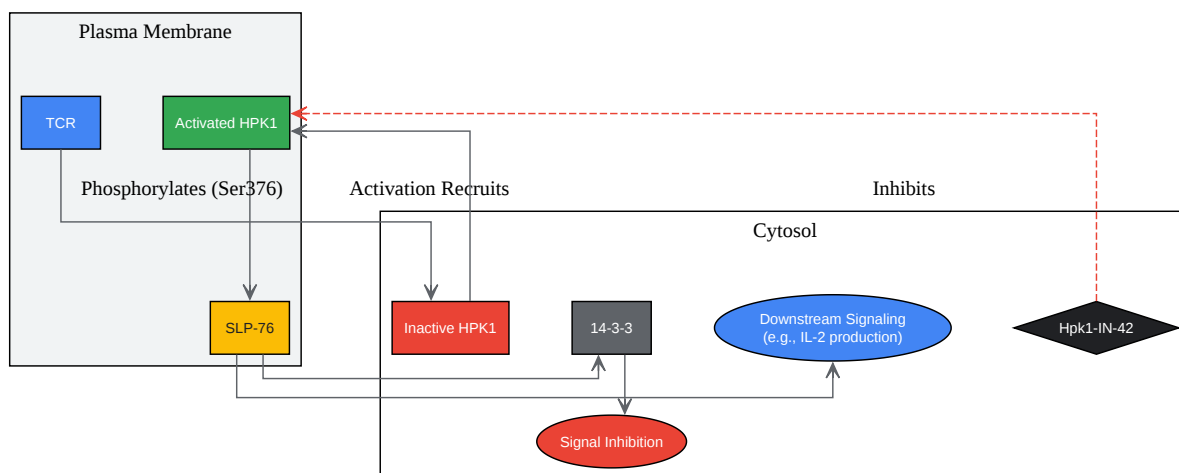
Q1: What is **Hpk1-IN-42** and what is its mechanism of action?

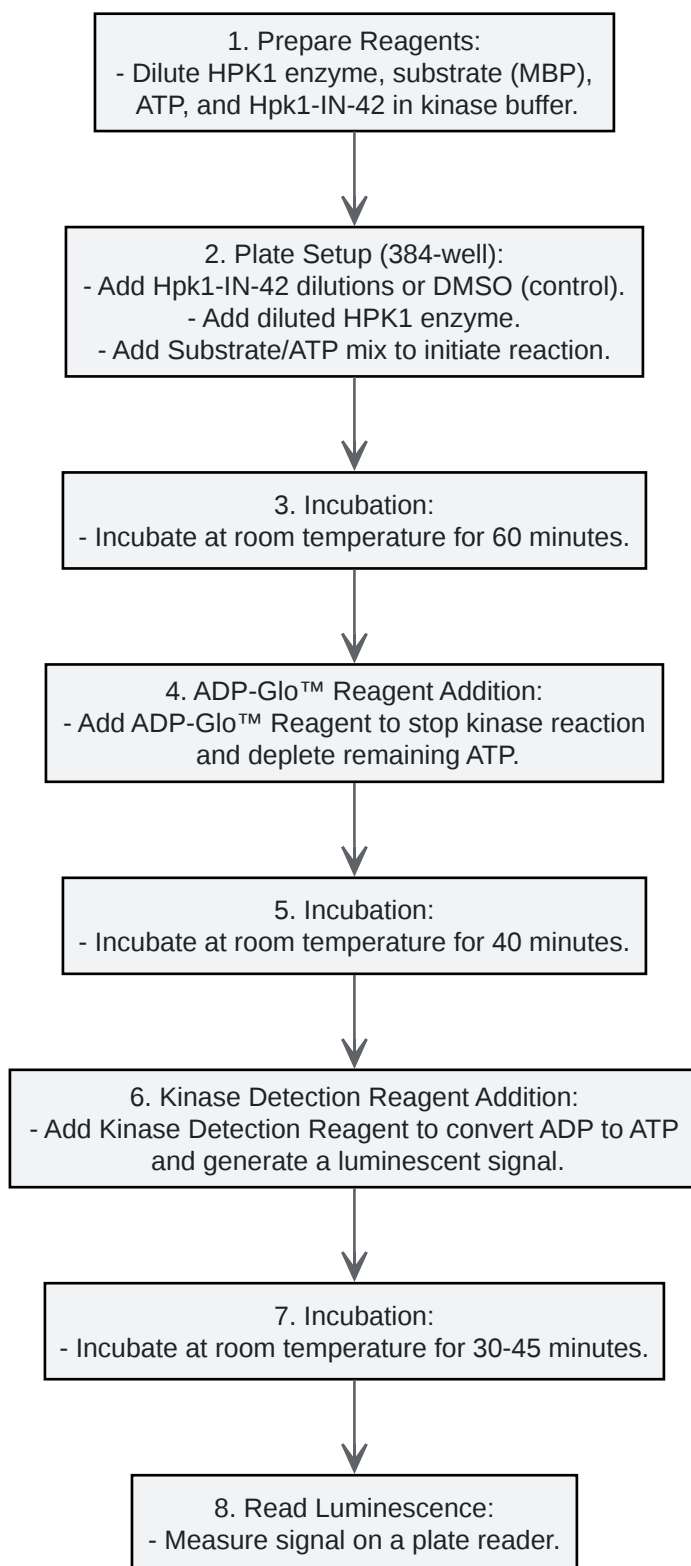
**Hpk1-IN-42** is a potent and selective small molecule inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1), also known as Mitogen-activated protein kinase kinase kinase 1 (MAP4K1).<sup>[1][2]</sup> HPK1 is a serine/threonine kinase that acts as a negative regulator of T-cell receptor (TCR) and B-cell receptor (BCR) signaling.<sup>[3]</sup> By inhibiting HPK1, **Hpk1-IN-42** blocks the phosphorylation of downstream targets like SLP-76, thereby enhancing T-cell activation and cytokine production, which is a promising strategy for cancer immunotherapy.<sup>[2][3][4]</sup>

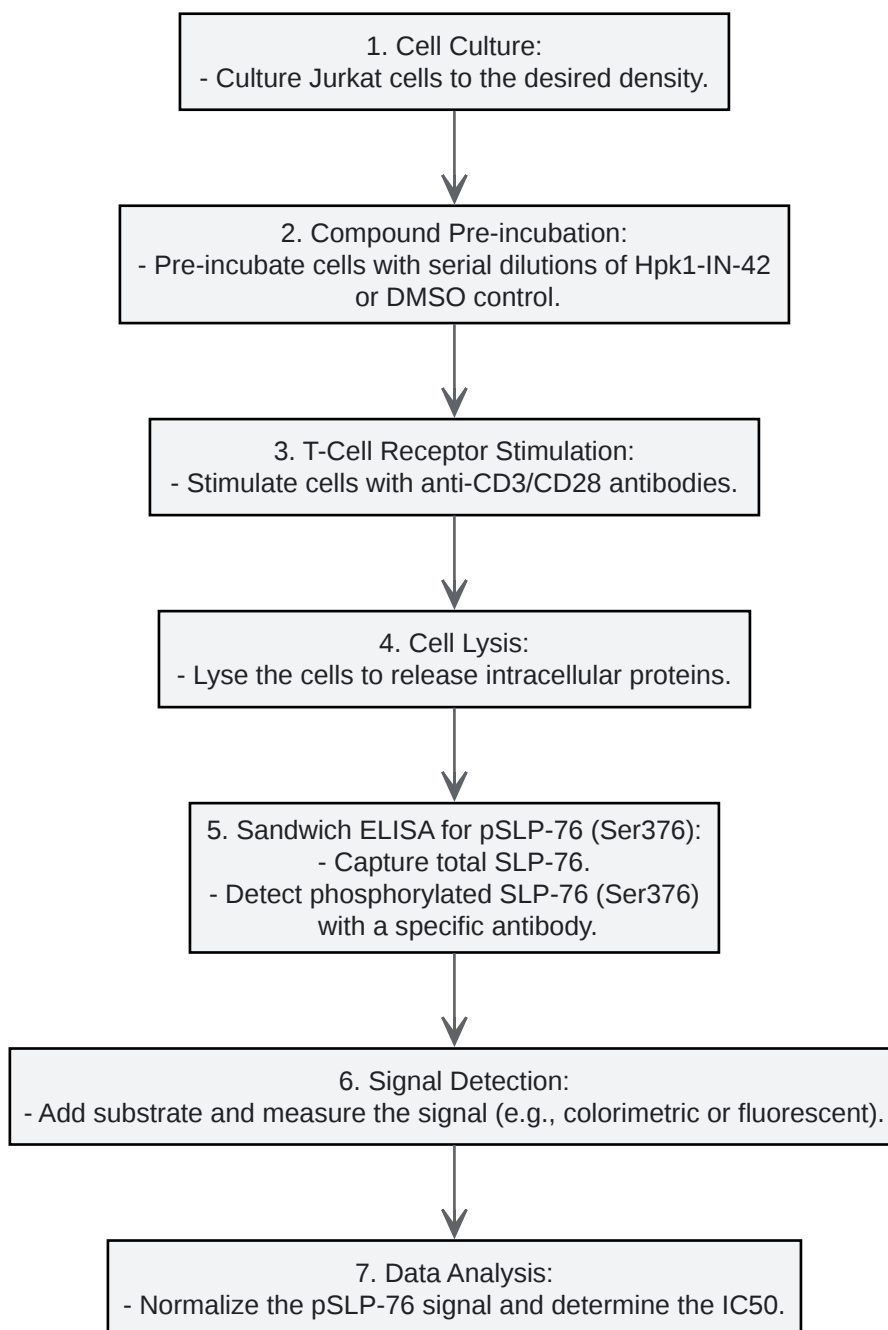
Q2: What are the key signaling pathways regulated by HPK1?

HPK1 is a central node in regulating immune cell activation. Upon TCR activation, HPK1 is recruited to the plasma membrane where it gets activated.<sup>[2]</sup> Activated HPK1 then phosphorylates the adaptor protein SLP-76 at Serine 376.<sup>[1][3][5][6]</sup> This phosphorylation creates a binding site for 14-3-3 proteins, leading to the destabilization of the TCR signaling complex and attenuation of the immune response.<sup>[2][3]</sup> HPK1 also negatively regulates the ERK/MAPK pathway.<sup>[5]</sup>

## HPK1 Signaling Pathway Diagram







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